

Gallium(III) sulfide quantum confinement effects in nanosheets

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gallium(III) sulfide

Cat. No.: B1143701

[Get Quote](#)

Introduction to Gallium(III) Sulfide and Quantum Confinement

Gallium(III) sulfide (Ga_2S_3) is a wide-bandgap semiconductor belonging to the group III-VI family of materials.[1] In its bulk form, it exists in several polymorphs, with the hexagonal α - Ga_2S_3 being of significant interest for its layered structure, which allows for exfoliation into ultrathin nanosheets.[2]

When the thickness of a semiconductor material is reduced to the nanometer scale, comparable to the exciton Bohr radius of the material, its electronic and optical properties begin to deviate significantly from the bulk. This phenomenon, known as quantum confinement, leads to the quantization of energy levels. In 2D nanosheets, charge carriers (electrons and holes) are confined in the direction perpendicular to the sheet, while they can move freely in the other two dimensions. This confinement results in a thickness-dependent bandgap, allowing for the precise tuning of the material's optical properties, a feature of immense interest for various technological applications.

Synthesis and Fabrication of Ga_2S_3 Nanosheets

The ability to produce high-quality, ultrathin Ga_2S_3 nanosheets is critical for studying and exploiting quantum confinement effects. Several synthesis methods have been developed, each with distinct advantages.

Chemical Vapor Deposition (CVD)

Chemical Vapor Deposition is a powerful method for growing large-area, high-crystallinity, and ultrathin Ga₂S₃ nanosheets directly on a substrate.^{[2][3]}

Experimental Protocol:

- **Precursor and Substrate Setup:** A crucible containing high-purity Ga₂S₃ powder is placed in the high-temperature zone of a two-zone tube furnace. A silicon wafer with a silicon dioxide layer (SiO₂/Si) is placed downstream in the lower-temperature growth zone.
- **Growth Process:** The furnace is heated while a carrier gas, typically a mixture of Argon (Ar) and Hydrogen (H₂), is introduced into the quartz tube. The Ga₂S₃ precursor is vaporized at a high temperature (e.g., ~950 °C).
- **Deposition:** The vaporized precursor is transported by the carrier gas to the cooler substrate, where it decomposes and deposits as a thin film. By controlling the growth time, temperature, and gas flow rates, the thickness of the resulting Ga₂S₃ nanosheets can be precisely managed, with thicknesses as low as 8-9 nm being achievable.^[3]

Liquid Phase Exfoliation (LPE)

Liquid Phase Exfoliation is a scalable, solution-based technique for producing dispersions of nanosheets from a layered bulk starting material. While detailed protocols for Ga₂S₃ are emerging, the methodology is well-established for analogous materials like Gallium(II) Sulfide (GaS).^{[4][5]}

Experimental Protocol:

- **Dispersion:** Bulk Ga₂S₃ powder is added to a suitable solvent. Solvents with Hildebrand solubility parameters close to that of the material (e.g., ~21.5 MPa^{1/2}) are most effective.^[4]
- **Exfoliation:** The mixture is subjected to high-energy sonication (e.g., using a sonic tip or bath) for several hours. The ultrasonic waves create cavitation bubbles that expand and collapse, providing the shear forces necessary to overcome the weak van der Waals forces between the layers, thus exfoliating them into nanosheets.

- **Size Selection and Purification:** The resulting dispersion contains a heterogeneous mixture of nanosheets of varying thicknesses. A multi-step centrifugation process is used to separate the nanosheets by size. Lower centrifugation speeds remove any remaining bulk material, while subsequent higher speeds can isolate nanosheets of different average thicknesses.

Colloidal "Green" Synthesis of Nanoparticles

This method produces 0D nanoparticles, which exhibit quantum confinement in all three dimensions. It is a simple, room-temperature, aqueous-based synthesis.

Experimental Protocol:

- **Reactant Preparation:** An ice-cooled aqueous solution of sodium thiosulphate ($\text{Na}_2\text{S}_2\text{O}_3$) is prepared.[\[1\]](#)
- **Reaction:** Gallium(III) chloride (GaCl_3) is mixed with the sodium thiosulphate solution in a flask. The reaction is stirred at room temperature for a controlled duration (e.g., 10-20 minutes) to influence the final particle size.[\[1\]](#)
- **Purification:** The resulting light-yellow colloidal solution is centrifuged at high speed (e.g., 12,000 rpm) to pellet the $\alpha\text{-Ga}_2\text{S}_3$ nanoparticles. The product is then washed repeatedly with deionized water and dried in a vacuum oven to yield a pure powder.[\[1\]](#)

Characterization of Nanosheets

To confirm the successful synthesis of nanosheets and to quantify the effects of quantum confinement, several characterization techniques are employed:

- **Atomic Force Microscopy (AFM):** Used to measure the lateral dimensions and, most importantly, the thickness of the exfoliated or grown nanosheets.[\[3\]](#)
- **Transmission Electron Microscopy (TEM):** Provides high-resolution images of the nanosheets, allowing for the verification of their crystalline structure and the absence of defects.[\[3\]](#)[\[6\]](#)
- **UV-Visible Absorption Spectroscopy:** Measures the absorption of light as a function of wavelength to determine the optical bandgap of the material.

- Photoluminescence (PL) Spectroscopy: An excitation laser is used to generate electron-hole pairs, and the emitted light upon their recombination is analyzed. This provides a direct measure of the emission energy, which is closely related to the bandgap.[\[6\]](#)

Evidence of Quantum Confinement Effects

Quantum confinement in Ga_2S_3 nanosheets manifests as a direct correlation between the material's thickness and its optical properties, most notably the bandgap energy and photoluminescence peaks. As the thickness of the nanosheet (or diameter of the nanoparticle) decreases, the bandgap increases. This widening of the bandgap results in a "blue shift"—a shift to shorter wavelengths (higher energies)—in both the absorption edge and the photoluminescence emission peak.

Quantitative Data

The following tables summarize the relationship between the size of $\alpha\text{-Ga}_2\text{S}_3$ nanostructures and their optical properties, demonstrating the quantum confinement effect.

Particle Diameter (nm)	Synthesis Method	Optical Bandgap (eV)	Photoluminescence (PL) Emission Peaks (nm)	Reference
12	Colloidal Synthesis	3.43	414 (Blue), 635 (Red)	[1]
35	Colloidal Synthesis	3.41	420 (Blue), 641 (Red)	[1]

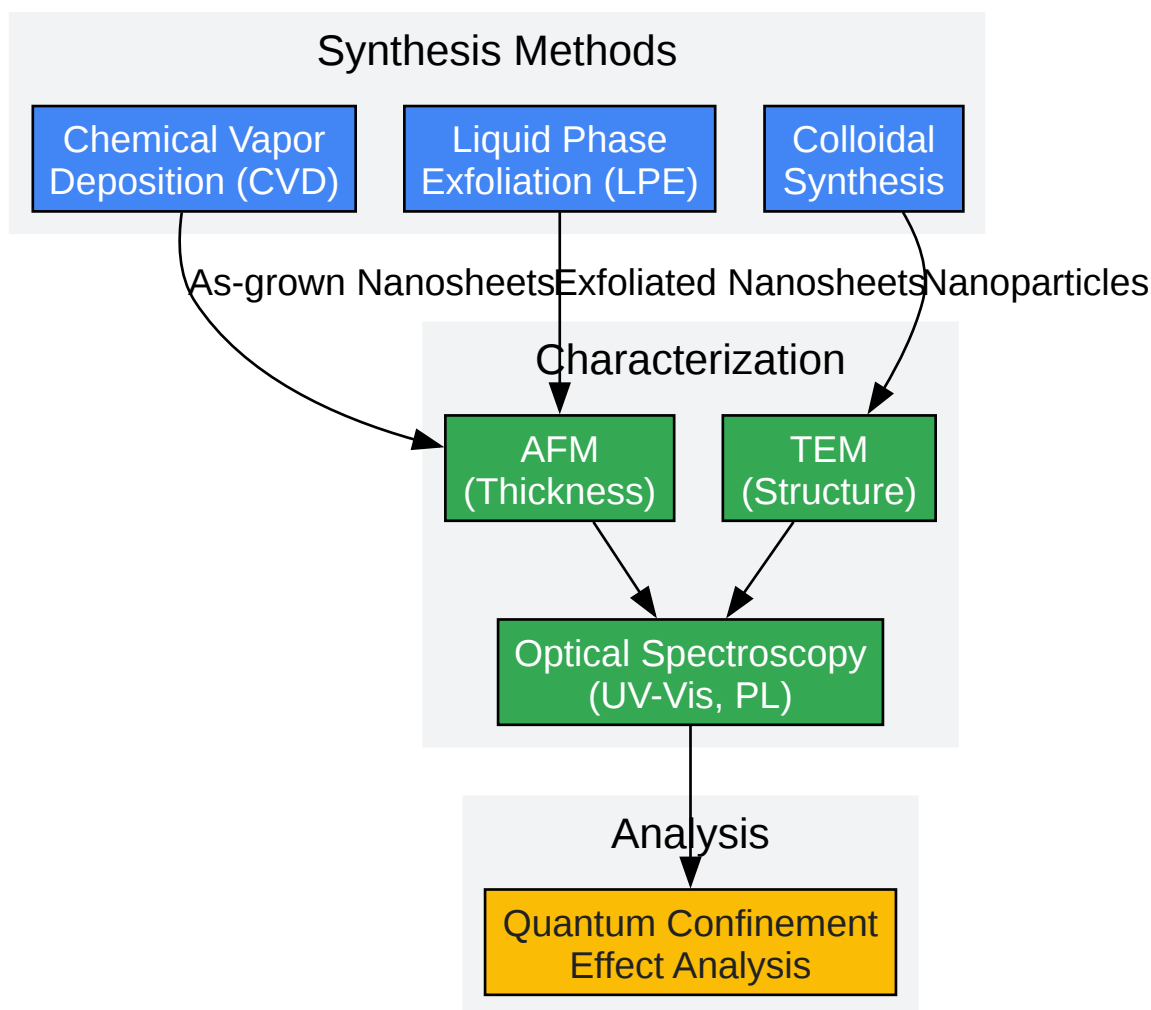
Table 1: Experimental optical properties of $\alpha\text{-Ga}_2\text{S}_3$ nanoparticles showing a slight increase in bandgap and blue-shift in PL peaks with decreasing particle size.

Number of Layers	Synthesis Method	Bandgap (eV) -	
		Theoretical (HSE06)	Reference
Monolayer	-	~3.4	[2]
Bilayer	-	~3.2	[2]
Trilayer	-	~3.1	[2]
Bulk	-	~2.75	[2]

Table 2: Theoretically calculated bandgap of α -Ga₂S₃ nanosheets as a function of the number of layers. A significant increase in the bandgap is predicted as the material is thinned from bulk to a single monolayer.[\[2\]](#)

Visualizations

Experimental and Characterization Workflow

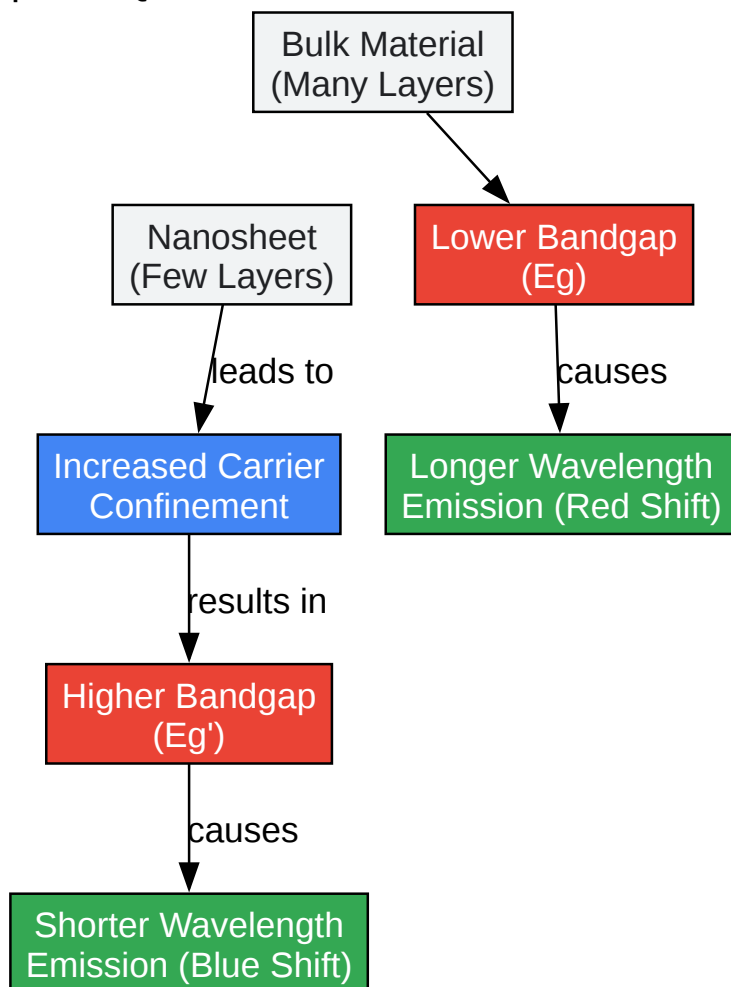
General Experimental Workflow for Ga₂S₃ Nanosheets

[Click to download full resolution via product page](#)

Caption: General workflow for synthesizing and characterizing Ga₂S₃ nanosheets.

Principle of Quantum Confinement

The Principle of Quantum Confinement in Ga_2S_3 Nanosheets



[Click to download full resolution via product page](#)

Caption: Logical flow of quantum confinement effects in Ga_2S_3 nanosheets.

Relevance and Potential Applications for Drug Development

The unique, size-tunable optoelectronic properties of Ga_2S_3 nanosheets open up promising avenues for biomedical research and drug development.

- **Bioimaging and Sensing:** The strong and tunable photoluminescence of Ga_2S_3 nanosheets makes them excellent candidates for fluorescent probes in cellular imaging. By

functionalizing the nanosheet surface with specific biomolecules, they could be used to target and visualize specific cells or intracellular components. Their fluorescence in the visible spectrum is advantageous for biological applications.

- **Drug Delivery:** The high surface-area-to-volume ratio of nanosheets allows for a high loading capacity of therapeutic agents. The surface can be chemically modified to attach drugs, targeting ligands, and molecules that improve biocompatibility. The nanosheets can act as carriers to transport drugs to specific sites within the body, potentially reducing systemic toxicity and improving therapeutic efficacy.
- **Photodynamic Therapy (PDT):** As a semiconductor, Ga_2S_3 can generate reactive oxygen species (ROS) upon illumination with light of a specific wavelength (corresponding to its bandgap). This property can be harnessed for PDT, where the nanosheets are delivered to tumor tissues and then irradiated with light, causing localized cell death through oxidative stress. The tunable bandgap allows for the selection of an optimal excitation wavelength that maximizes tissue penetration and minimizes damage to healthy tissue.

Conclusion

Gallium(III) sulfide nanosheets are an emerging class of 2D materials that exhibit pronounced quantum confinement effects. Reducing the material's thickness to the nanometer scale leads to a predictable and significant increase in its bandgap, resulting in a blue shift of its optical absorption and emission properties. Synthesis techniques such as Chemical Vapor Deposition and Liquid Phase Exfoliation are key to producing the high-quality nanosheets required for these studies. The ability to precisely tune the optoelectronic properties of Ga_2S_3 nanosheets makes them highly promising for a range of advanced applications, from next-generation photodetectors to innovative platforms for bioimaging, drug delivery, and photodynamic therapy. Further research into surface functionalization and in-vivo biocompatibility will be crucial in translating the potential of these nanomaterials into tangible benefits for the scientific and drug development communities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Collection - Preparation of Gallium Sulfide Nanosheets by Liquid Exfoliation and Their Application As Hydrogen Evolution Catalysts - Chemistry of Materials - Figshare [acs.figshare.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Gallium(III) sulfide quantum confinement effects in nanosheets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143701#gallium-iii-sulfide-quantum-confinement-effects-in-nanosheets]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

